

Application Notes and Protocols for Lufenuron Bioassay on *Spodoptera frugiperda*

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Compound of Interest

Compound Name: Lufenuron

Cat. No.: B1675420

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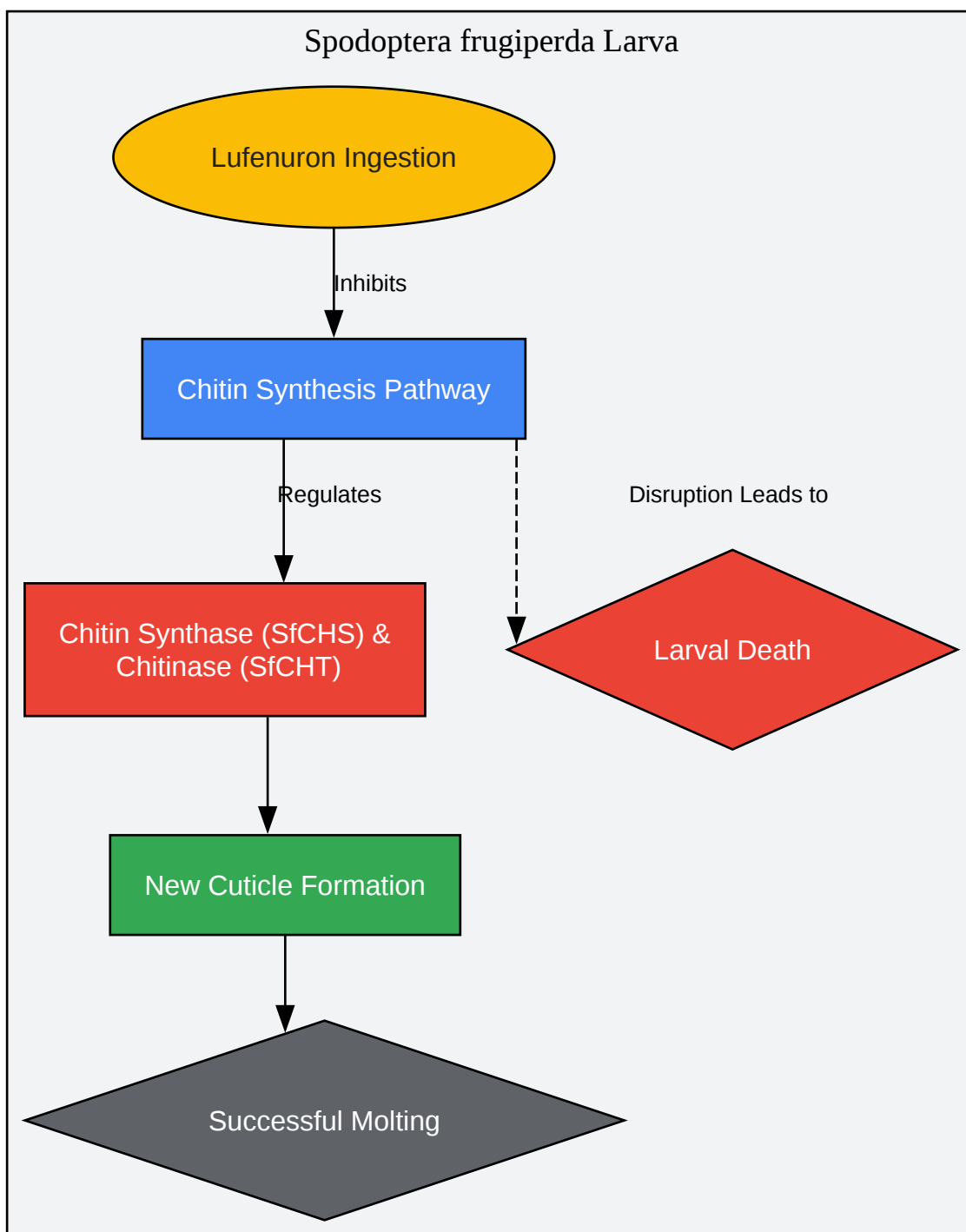
For Researchers, Scientists, and Drug Development Professionals

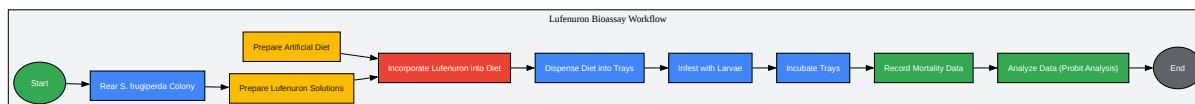
Introduction

Lufenuron, a benzoylurea insecticide, is a potent insect growth regulator that functions by inhibiting chitin synthesis.[1][2] This disruption of the molting process makes it an effective control agent against various lepidopteran pests, including the fall armyworm, *Spodoptera frugiperda*. [3][4] These application notes provide a comprehensive protocol for conducting a laboratory bioassay to evaluate the efficacy of **lufenuron** against *S. frugiperda*. The document outlines detailed methodologies for insect rearing, bioassay procedures using the diet incorporation method, and data analysis. Additionally, it summarizes key quantitative data on the lethal and sublethal effects of **lufenuron** on this significant agricultural pest.

Mechanism of Action

Lufenuron's primary mode of action is the inhibition of chitin synthase, a critical enzyme in the insect molting process.[3][4] By interfering with chitin production, **lufenuron** prevents the proper formation of the new cuticle, leading to abortive molts and eventual death of the larvae. [1][2] It also exhibits ovicidal effects, preventing the proper hatching of eggs laid by treated females.[1][5]





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